

# Essential Safety and Handling Guide for Dipentum (Olsalazine Sodium)

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This guide provides immediate and essential safety protocols for laboratory professionals handling **Dipentum** (olsalazine sodium). It outlines the necessary personal protective equipment (PPE), procedural steps for safe handling and disposal, and emergency plans for accidental spills. Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize exposure risks.

## Personal Protective Equipment (PPE)

When handling **Dipentum**, especially when tablets or capsules are crushed or broken, the following personal protective equipment is required to minimize exposure.<sup>[1]</sup>

Situation	Required PPE
General Handling (intact tablets/capsules)	Laboratory coat, Safety glasses with side shields, Gloves
Handling Crushed or Broken Tablets/Capsules	Laboratory coat, Chemical safety goggles, Gloves, NIOSH-approved respirator if dust is generated
Cleaning Spills	Coveralls, Chemical safety goggles, Double gloves, NIOSH-approved respirator

## Standard Operating Procedures

**Handling:**

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Use with adequate ventilation.[\[1\]](#)
- If tablets or capsules are crushed or broken, avoid breathing the dust.[\[1\]](#)

**Storage:**

- Store in a cool, dry place away from light.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Store below 30°C.[\[1\]](#)

**Disposal:**

- Dispose of waste in accordance with all applicable local, state, and federal regulations.[\[1\]](#)
- Place waste in an appropriately labeled, sealed container for disposal.[\[1\]](#)

## Emergency Procedures: Accidental Release or Spill

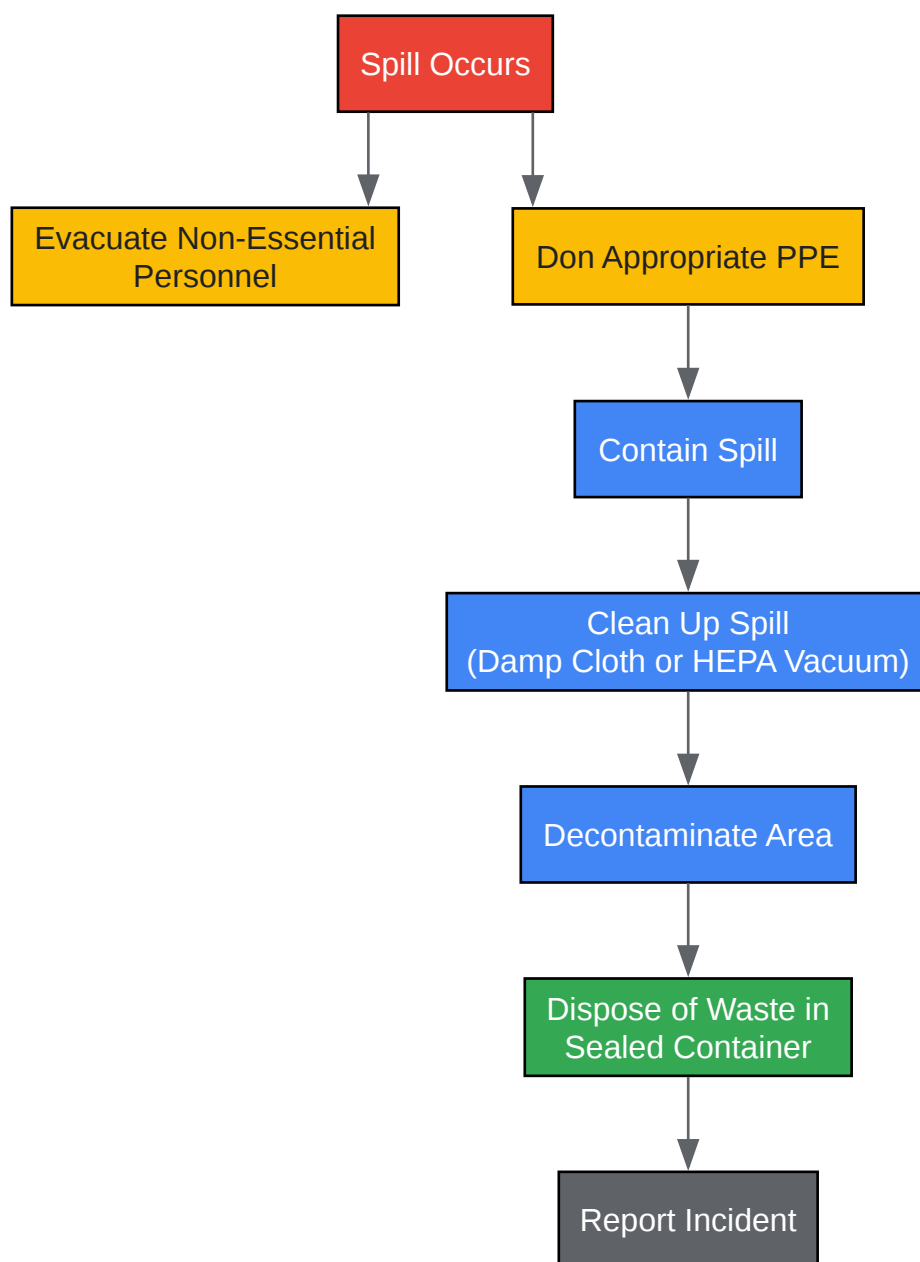
In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel.

**Spill Response Protocol:**

- Evacuate: Non-essential personnel should be evacuated from the affected area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: Contain the source of the spill if it is safe to do so.[\[1\]](#)
- Cleanup:

- Personnel involved in the cleanup should wear appropriate personal protective equipment (see table above).[\[1\]](#)
- Collect spilled material using a method that controls dust generation, such as a damp cloth or a filtered vacuum.[\[1\]](#)
- Clean the spill area thoroughly.[\[1\]](#)
- Disposal: Place all contaminated materials into a labeled, sealed container for proper disposal.[\[1\]](#)

Below is a diagram illustrating the logical workflow for handling a **Dipentum** spill.



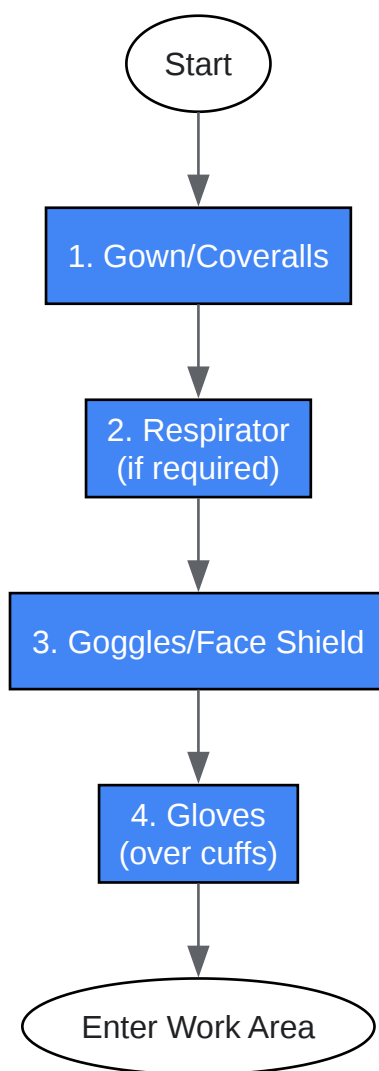
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Caption: Workflow for a **Dipentum** spill response.

## PPE Donning and Doffing Procedures

Proper donning and doffing of PPE are critical to prevent contamination. The following diagrams illustrate the correct sequence.

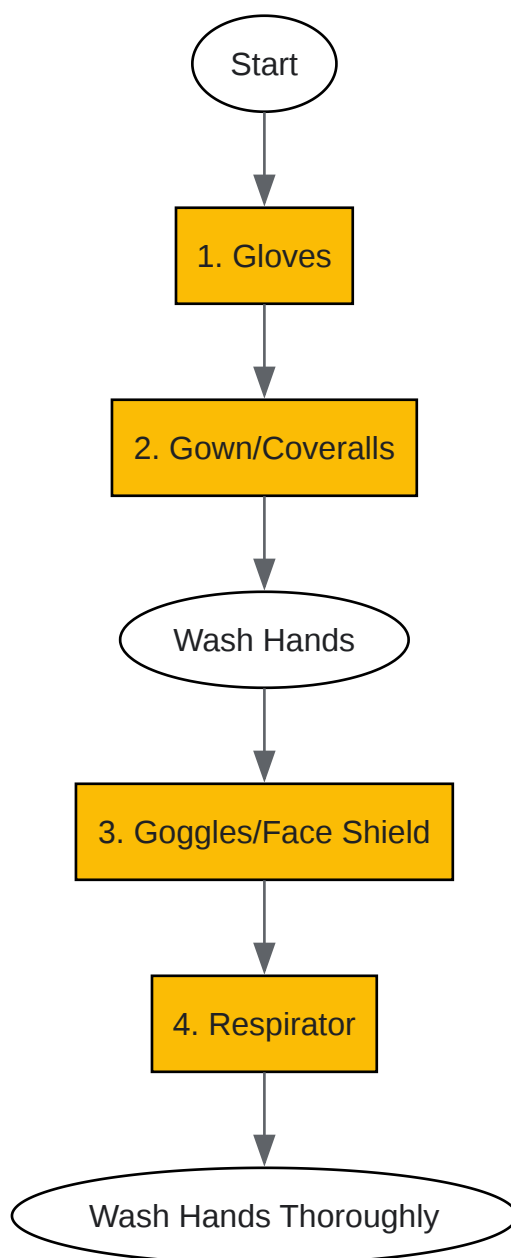
Donning (Putting On) PPE:



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Caption: Step-by-step PPE donning sequence.

Doffing (Taking Off) PPE:



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Caption: Step-by-step PPE doffing sequence.

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